

Safeguarding Your Research: Personal Protective Equipment and Handling Protocols for Heclin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Heclin*

Cat. No.: *B1673030*

[Get Quote](#)

For researchers, scientists, and drug development professionals working with the HECT E3 ubiquitin ligase inhibitor, **Heclin**, ensuring a comprehensive understanding of safety and handling procedures is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Chemical and Physical Properties of Heclin

A summary of key quantitative data for **Heclin** is presented below, offering a quick reference for its physical and chemical characteristics.

Property	Value
Chemical Name	N-(4-Acetylphenyl)-3-(5-ethyl-2-furanyl)-2-propenamide
CAS Number	890605-54-6 [1] [2] [3]
Molecular Formula	C ₁₇ H ₁₇ NO ₃ [1] [2] [3]
Molecular Weight	283.3 g/mol [1] [2] [3]
Purity	≥98%
Appearance	A crystalline solid
Solubility	Soluble in DMSO and ethanol [2]
Storage	Store at -20°C [2]

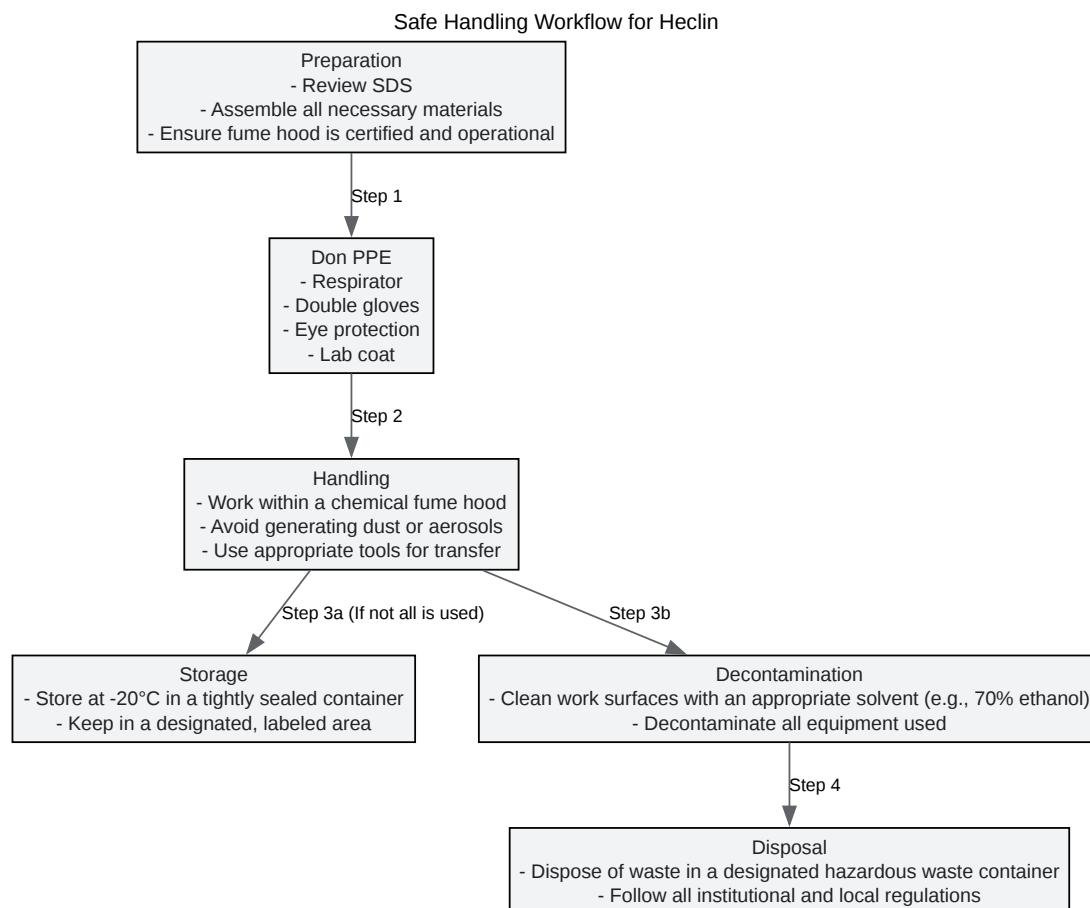
Personal Protective Equipment (PPE) for Handling Heclin

Given that **Heclin** is cytotoxic, appropriate PPE is mandatory to prevent exposure.[\[1\]](#) The following table outlines the recommended PPE for handling this compound.

Body Part	Recommended Protection
Respiratory	A NIOSH-approved air-purifying respirator with an organic vapor cartridge is recommended. For operations with a higher potential for aerosolization, a powered air-purifying respirator (PAPR) may be necessary.
Hands	Compatible chemical-resistant gloves (e.g., nitrile) must be worn.
Eyes	Chemical safety goggles or a face shield are required.
Skin and Body	A laboratory coat should be worn. For procedures with a risk of splashing, additional protective clothing such as an apron or coveralls may be appropriate.

Operational Plan for Safe Handling

A systematic approach to handling **Heclin** is crucial for minimizing risk. The following workflow outlines the key steps from preparation to disposal.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. Heclin | Ubiquitin Ligase (E3) Inhibitors: R&D Systems [rndsystems.com]
- 3. Heclin Datasheet DC Chemicals [dcchemicals.com]
- To cite this document: BenchChem. [Safeguarding Your Research: Personal Protective Equipment and Handling Protocols for Heclin]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1673030#personal-protective-equipment-for-handling-heclin>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

